

Application Notes and Protocols for Evaluating Delphinidin 3-rutinoside Bioactivity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Delphinidin 3-rutinoside*

Cat. No.: *B190933*

[Get Quote](#)

Introduction **Delphinidin 3-rutinoside** (D3R) is a prominent anthocyanin found in various natural sources, including blackcurrants and eggplant.[1] As a member of the flavonoid family, D3R is recognized for its potent biological activities and potential health benefits, making it a compound of significant interest for researchers in nutrition, pharmacology, and drug development.[1] Its multifaceted mechanisms of action include antioxidant, anti-inflammatory, anticancer, and metabolic-regulating properties.[1][2] This document provides detailed application notes and standardized protocols for evaluating the diverse bioactivities of **Delphinidin 3-rutinoside** using established cell-based assays.

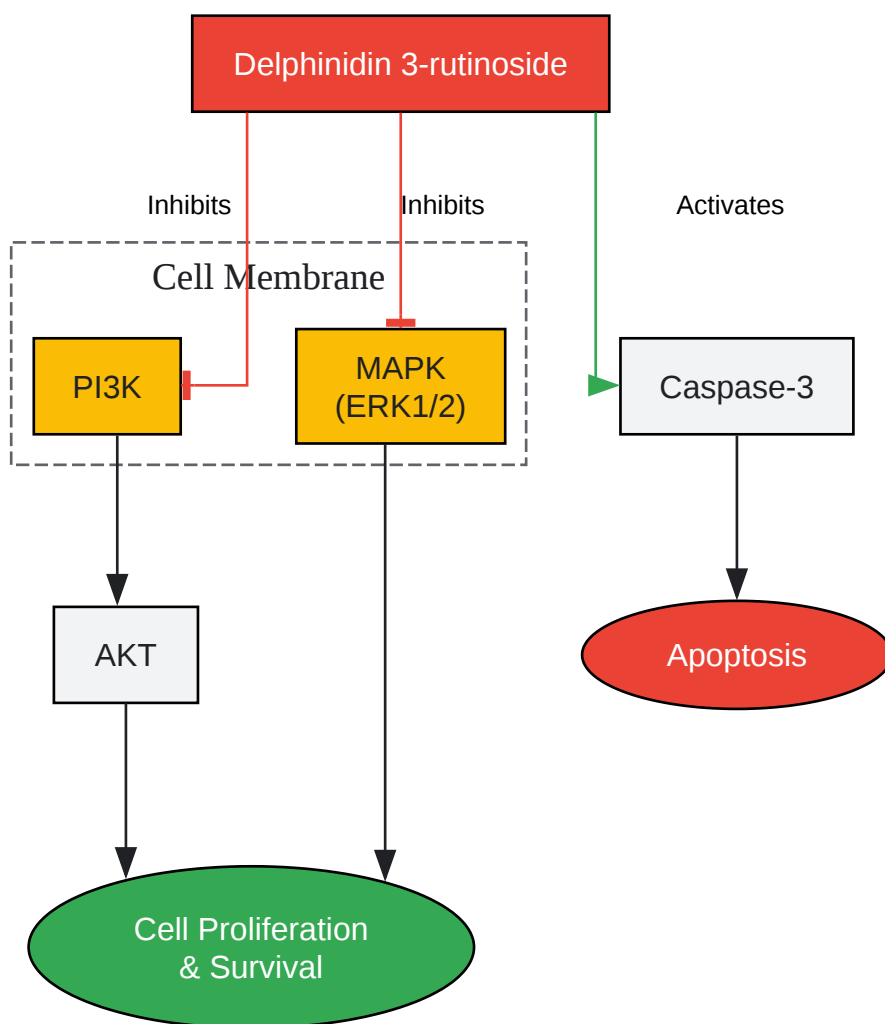
Antiproliferative and Cytotoxic Activity

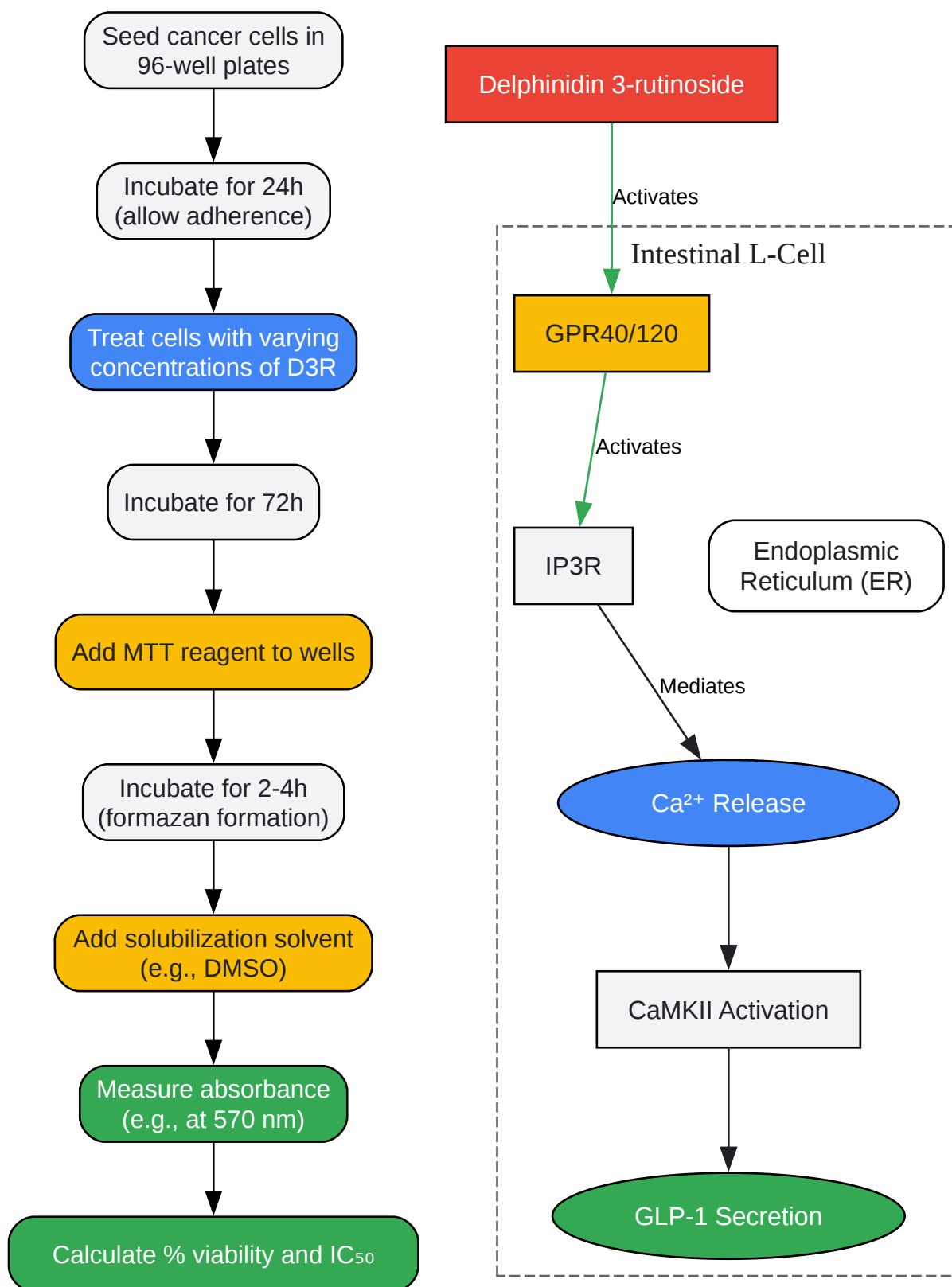
Application Note **Delphinidin 3-rutinoside** has demonstrated significant antiproliferative and pro-apoptotic effects across a range of cancer cell lines, including breast, colon, lung, and gastric cancer.[1][3] Its mechanisms often involve the induction of apoptosis and the modulation of critical signaling pathways such as the PI3K/AKT and MAPK pathways.[1] The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a widely used colorimetric method to assess cell viability and cytotoxicity, making it an excellent tool for quantifying the anticancer potential of D3R.

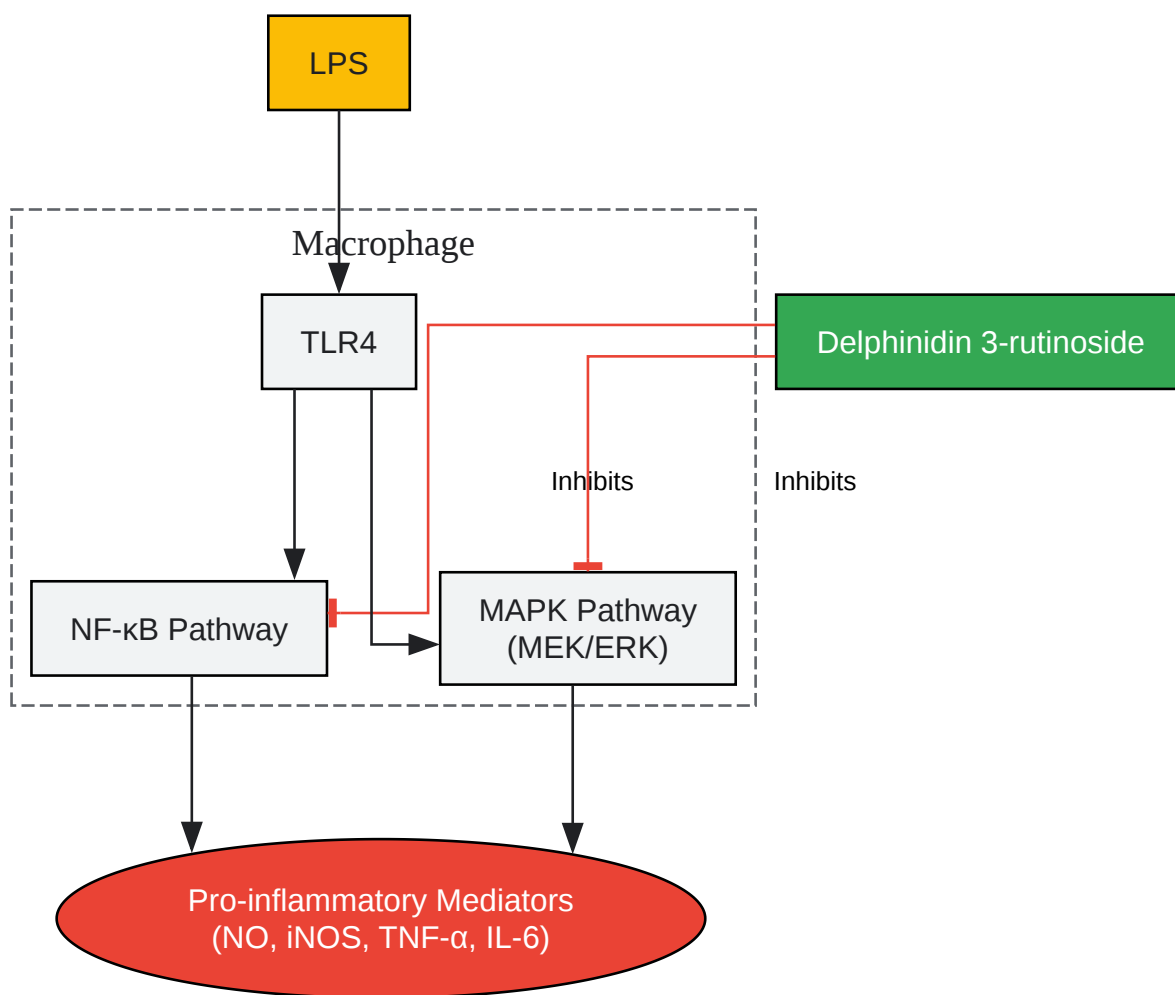
Quantitative Data: Antiproliferative Activity of D3R

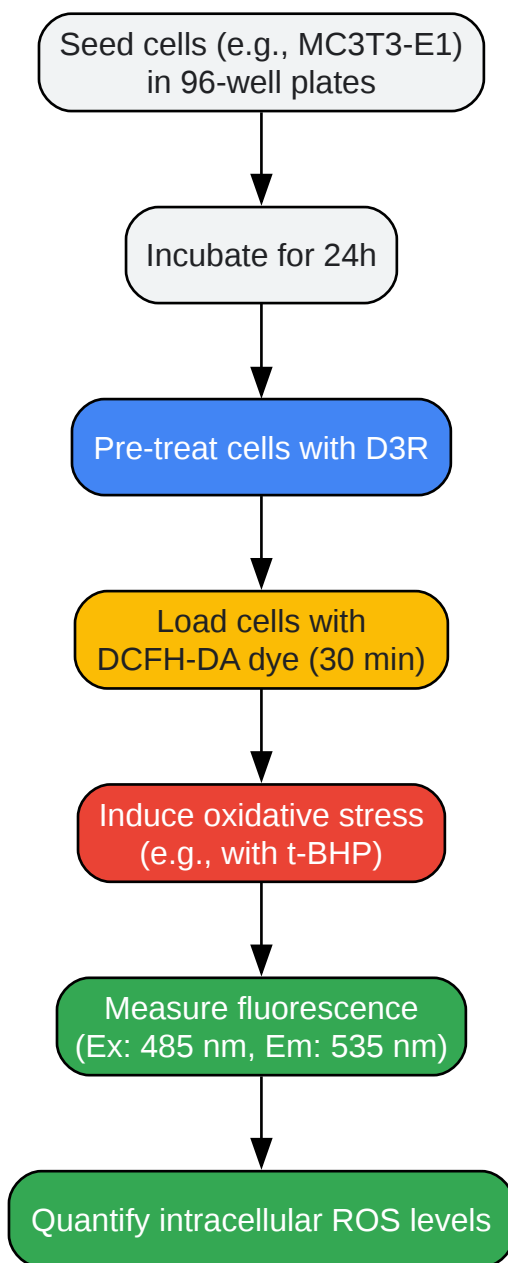
Cell Line	Cancer Type	Parameter	Value	Reference
NCI-N87	Gastric	IC ₅₀	24.9 µM	[3][4]
Caco-2	Intestinal	IC ₅₀	102.5 µM	[3][4]
MCF-7	Breast	% Inhibition	24% at 250 µg/mL	[1]
HCT-116	Colon	% Inhibition	50% at 250 µg/mL	[1]
NCI-H460	Lung	% Inhibition	54% at 250 µg/mL	[1]
Jurkat	Leukemia	Effect	Induces apoptosis	[2]

Signaling Pathway: D3R-Induced Apoptosis









[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Delphinidin 3-Rutinoside|High-Purity Anthocyanin [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. Delphinidin-3-rutinoside from Blackcurrant Berries (Ribes nigrum): In Vitro Antiproliferative Activity and Interactions with Other Phenolic Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Evaluating Delphinidin 3-rutinoside Bioactivity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190933#cell-based-assays-to-evaluate-delphinidin-3-rutinoside-bioactivity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com